

# Application Notes and Protocols for Fehling's Solution in Reducing Sugar Assays

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## Compound of Interest

Compound Name: Copper sulfate

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## Introduction

Fehling's solution is a well-established chemical reagent used to differentiate between water-soluble carbohydrate and ketone functional groups, and as a general test for reducing sugars. [1][2][3] Developed by the German chemist Hermann von Fehling in 1849, this test remains a fundamental method in organic chemistry and biochemistry for the qualitative analysis of monosaccharides and other reducing sugars like maltose. [1][4][5] Its application extends to medical diagnostics, such as the detection of glucose in urine, which can be an indicator of diabetes. [6][7][8]

The test relies on the principle that the aldehyde group of a reducing sugar is oxidized to a carboxylic acid when heated in the presence of Fehling's solution. [5] Concurrently, the cupric ( $\text{Cu}^{2+}$ ) ions in the Fehling's solution are reduced to cuprous ( $\text{Cu}^+$ ) ions, which then precipitate as red copper(I) oxide ( $\text{Cu}_2\text{O}$ ). [5][9][10] The formation of this brick-red precipitate indicates a positive test for reducing sugars. [2][9][11]

Fehling's solution is prepared by mixing equal volumes of two separate solutions: Fehling's A and Fehling's B. [1][2][3][6][9] Fehling's A is an aqueous solution of copper(II) sulfate, while Fehling's B is an aqueous solution of potassium sodium tartrate (also known as Rochelle salt) and a strong alkali, typically sodium hydroxide. [1][3][6][7][12] The two solutions are stored separately and mixed only immediately before use to ensure the stability of the reagent. [2][6][13]

## Quantitative Data Summary

The following table outlines the standard concentrations and components for the preparation of Fehling's solutions A and B.

Solution	Component	Concentration
Fehling's A	Copper(II) sulfate pentahydrate ( $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$ )	7 g in 100 mL of distilled water[1][10]
Dilute sulfuric acid	A few drops[1][6]	
Fehling's B	Potassium sodium tartrate (Rochelle salt)	35 g in 100 mL of distilled water[1][10]
Sodium hydroxide (NaOH)	12 g in 100 mL of distilled water[1][10]	

## Experimental Protocols

### 1. Preparation of Fehling's Solution

#### a. Preparation of Fehling's Solution A (Copper(II) Sulfate Solution):

- Weigh 7 g of copper(II) sulfate pentahydrate ( $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$ ).[1][10]
- Dissolve the **copper sulfate** in 100 mL of distilled water in a volumetric flask.[1]
- Add a few drops of dilute sulfuric acid to the solution.[1][6]
- Stopper the flask and store at a recommended temperature of 15–25 °C.[14]

#### b. Preparation of Fehling's Solution B (Potassium Sodium Tartrate Solution):

- Weigh 35 g of potassium sodium tartrate (Rochelle salt) and 12 g of sodium hydroxide (NaOH).[1][10]
- Carefully dissolve both components in 100 mL of distilled water in a volumetric flask.[1]

- Stopper the flask and store under the same conditions as Fehling's A.

c. Preparation of Working Fehling's Solution:

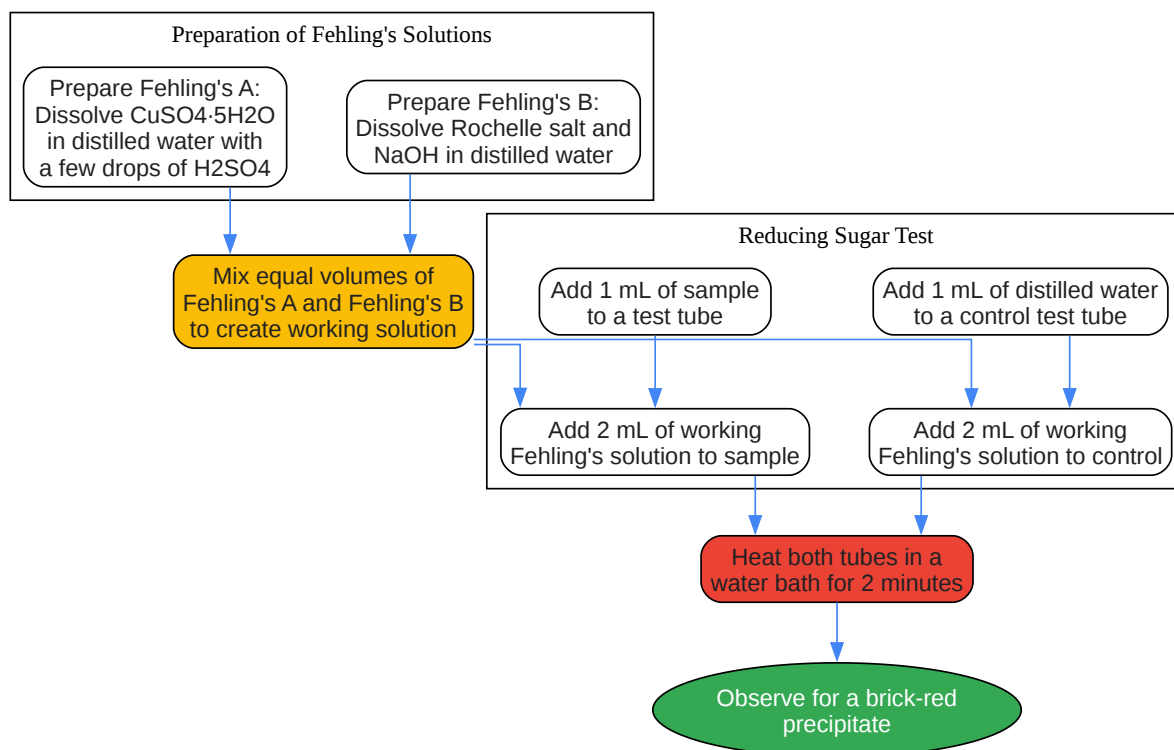
- Just before performing the test, mix equal volumes of Fehling's solution A and Fehling's solution B.<sup>[2][6][9]</sup> For example, mix 1 mL of Fehling's A with 1 mL of Fehling's B.<sup>[11]</sup>
- The resulting solution should be a deep blue color and is now ready for use.<sup>[6][9]</sup>

2. Protocol for Reducing Sugar Test

- Pipette 1 mL of the test sample into a clean, dry test tube.
- In a separate test tube, add 1 mL of distilled water to serve as a negative control.
- Add 2 mL of the freshly prepared working Fehling's solution to each test tube.
- Gently shake the test tubes to mix the contents.
- Place the test tubes in a water bath and heat for approximately 2 minutes.<sup>[11]</sup>
- Observe any color change in the solutions. The formation of a brick-red precipitate of cuprous oxide indicates the presence of a reducing sugar.<sup>[9][11]</sup>

## Visualizations

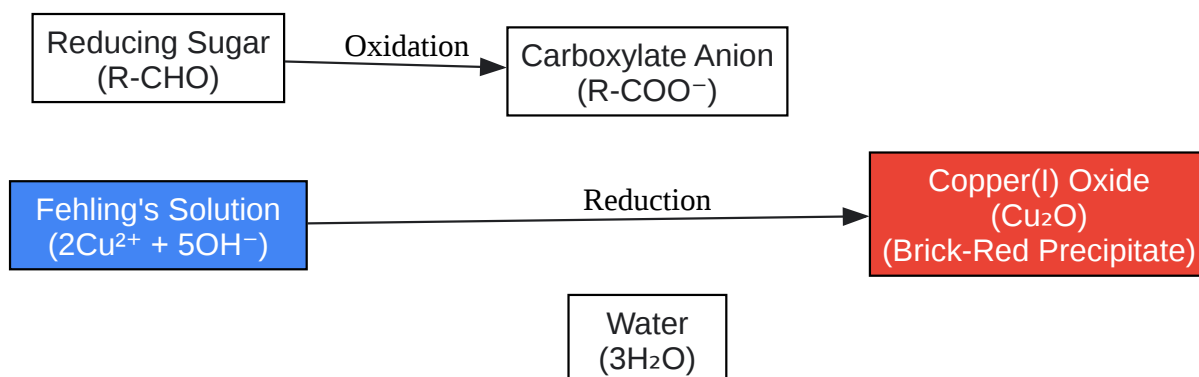
### Experimental Workflow for Fehling's Test



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Caption: Workflow for preparing Fehling's solution and conducting a reducing sugar test.

Chemical Reaction Pathway of Fehling's Test



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Caption: Chemical reaction of Fehling's test showing oxidation and reduction.

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